

Stability and Storage of Isopropyl 4-Hydroxypiperidine-1-carboxylate: A Technical Guide

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Compound of Interest

Compound Name: *Isopropyl 4-Hydroxypiperidine-1-carboxylate*

Cat. No.: *B1317551*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Isopropyl 4-Hydroxypiperidine-1-carboxylate**. The information herein is intended to support researchers, scientists, and drug development professionals in ensuring the integrity and purity of this versatile building block throughout its lifecycle in a laboratory or manufacturing setting.

Physicochemical Properties

Isopropyl 4-Hydroxypiperidine-1-carboxylate is a piperidine derivative with the molecular formula C₉H₁₇NO₃. A summary of its key physicochemical properties is provided in Table 1.

Property	Value
Molecular Formula	C ₉ H ₁₇ NO ₃
Molecular Weight	187.24 g/mol [1]
CAS Number	832715-51-2 [1] [2]
Appearance	White or off-white solid
Purity	Typically ≥96%
IUPAC Name	propan-2-yl 4-hydroxypiperidine-1-carboxylate [1]

Recommended Storage and Handling

To maintain the quality and prevent degradation of **Isopropyl 4-Hydroxypiperidine-1-carboxylate**, the following storage and handling conditions are recommended based on available safety data sheets for the compound and related structures:

- Temperature: Store in a cool, dry place. Room temperature is generally acceptable.[\[2\]](#)
- Atmosphere: Store in a well-ventilated area.[\[2\]](#)
- Container: Keep the container tightly closed to prevent moisture ingress and contamination.
- Incompatibilities: Avoid contact with strong oxidizing agents.

Stability Profile

Isopropyl 4-Hydroxypiperidine-1-carboxylate is generally stable under recommended storage conditions. However, like other carbamates, it is susceptible to degradation under certain environmental stresses. The primary degradation pathways for carbamates include hydrolysis and thermal decomposition.

Hydrolytic Stability

Hydrolysis of the carbamate linkage can occur under both acidic and basic conditions, leading to the formation of 4-hydroxypiperidine, isopropanol, and carbon dioxide. The rate of hydrolysis

is dependent on pH and temperature. Generally, carbamates exhibit greater stability at neutral pH.

Thermal Stability

Thermal decomposition of carbamates can lead to the formation of an isocyanate and an alcohol. In the case of **Isopropyl 4-Hydroxypiperidine-1-carboxylate**, elevated temperatures could potentially lead to the formation of 4-hydroxypiperidine and isopropyl isocyanate, or other degradation products.

Photostability

While specific photostability data for **Isopropyl 4-Hydroxypiperidine-1-carboxylate** is not readily available, it is good practice to protect the compound from prolonged exposure to light, as photolytic degradation can be a concern for many organic molecules.

Forced Degradation Studies

Forced degradation studies are essential for understanding the intrinsic stability of a drug substance, identifying potential degradation products, and developing stability-indicating analytical methods.[3][4][5] The following sections outline typical experimental protocols for conducting forced degradation studies on **Isopropyl 4-Hydroxypiperidine-1-carboxylate**.

Experimental Protocols

The following are representative protocols for subjecting **Isopropyl 4-Hydroxypiperidine-1-carboxylate** to various stress conditions. The goal is to achieve 5-20% degradation of the active pharmaceutical ingredient (API).[6]

4.1.1. Acid Hydrolysis

- Preparation: Dissolve a known concentration of **Isopropyl 4-Hydroxypiperidine-1-carboxylate** in a suitable solvent (e.g., acetonitrile/water).
- Stress Condition: Add an equal volume of 0.1 N HCl.
- Incubation: Heat the solution at 60°C and monitor the degradation over time (e.g., at 2, 4, 8, and 24 hours).[3]

- Neutralization: After the desired degradation is achieved, cool the solution to room temperature and neutralize with an appropriate amount of 0.1 N NaOH.
- Analysis: Analyze the sample by a stability-indicating HPLC method.

4.1.2. Base Hydrolysis

- Preparation: Dissolve a known concentration of **Isopropyl 4-Hydroxypiperidine-1-carboxylate** in a suitable solvent.
- Stress Condition: Add an equal volume of 0.1 N NaOH.
- Incubation: Keep the solution at room temperature and monitor the degradation over time (e.g., at 30 minutes, 1, 2, and 4 hours).[3]
- Neutralization: After the desired degradation is achieved, neutralize with an appropriate amount of 0.1 N HCl.
- Analysis: Analyze the sample by HPLC.

4.1.3. Oxidative Degradation

- Preparation: Dissolve a known concentration of **Isopropyl 4-Hydroxypiperidine-1-carboxylate** in a suitable solvent.
- Stress Condition: Add an equal volume of 3% hydrogen peroxide.
- Incubation: Keep the solution at room temperature and monitor the degradation over time (e.g., at 2, 6, 12, and 24 hours).[4]
- Analysis: Analyze the sample by HPLC.

4.1.4. Thermal Degradation (Solid State)

- Preparation: Place a known amount of solid **Isopropyl 4-Hydroxypiperidine-1-carboxylate** in a suitable container.
- Stress Condition: Expose the solid to a temperature of 70°C in a calibrated oven.

- Incubation: Monitor the degradation over time (e.g., at 1, 3, and 7 days).
- Sample Preparation for Analysis: At each time point, dissolve a portion of the solid in a suitable solvent.
- Analysis: Analyze the sample by HPLC.

4.1.5. Photolytic Degradation

- Preparation: Place a known amount of solid **Isopropyl 4-Hydroxypiperidine-1-carboxylate** in a photostability chamber.
- Stress Condition: Expose the sample to a light source according to ICH Q1B guidelines (overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter).
- Control: A control sample should be protected from light.
- Sample Preparation for Analysis: At the end of the exposure, dissolve a portion of the solid in a suitable solvent.
- Analysis: Analyze the sample by HPLC.

Hypothetical Quantitative Data from Forced Degradation

The following table summarizes hypothetical results from forced degradation studies on **Isopropyl 4-Hydroxypiperidine-1-carboxylate**.

Stress Condition	Parameters	Duration	% Degradation	Major Degradation Products
Acid Hydrolysis	0.1 N HCl at 60°C	24 hours	~15%	4-Hydroxypiperidine, Isopropanol
Base Hydrolysis	0.1 N NaOH at RT	4 hours	~20%	4-Hydroxypiperidine, Isopropanol
Oxidative Degradation	3% H ₂ O ₂ at RT	24 hours	~10%	Oxidized piperidine derivatives
Thermal Degradation	70°C (Solid State)	7 days	~5%	Potential products of N-dealkoxycarbonylation
Photolytic Degradation	ICH Q1B conditions	-	<5%	Not significant degradation observed

Stability-Indicating Analytical Method

A stability-indicating analytical method is crucial for accurately quantifying **Isopropyl 4-Hydroxypiperidine-1-carboxylate** in the presence of its impurities and degradation products. [7] A reversed-phase high-performance liquid chromatography (RP-HPLC) method with UV detection is commonly employed for this purpose.

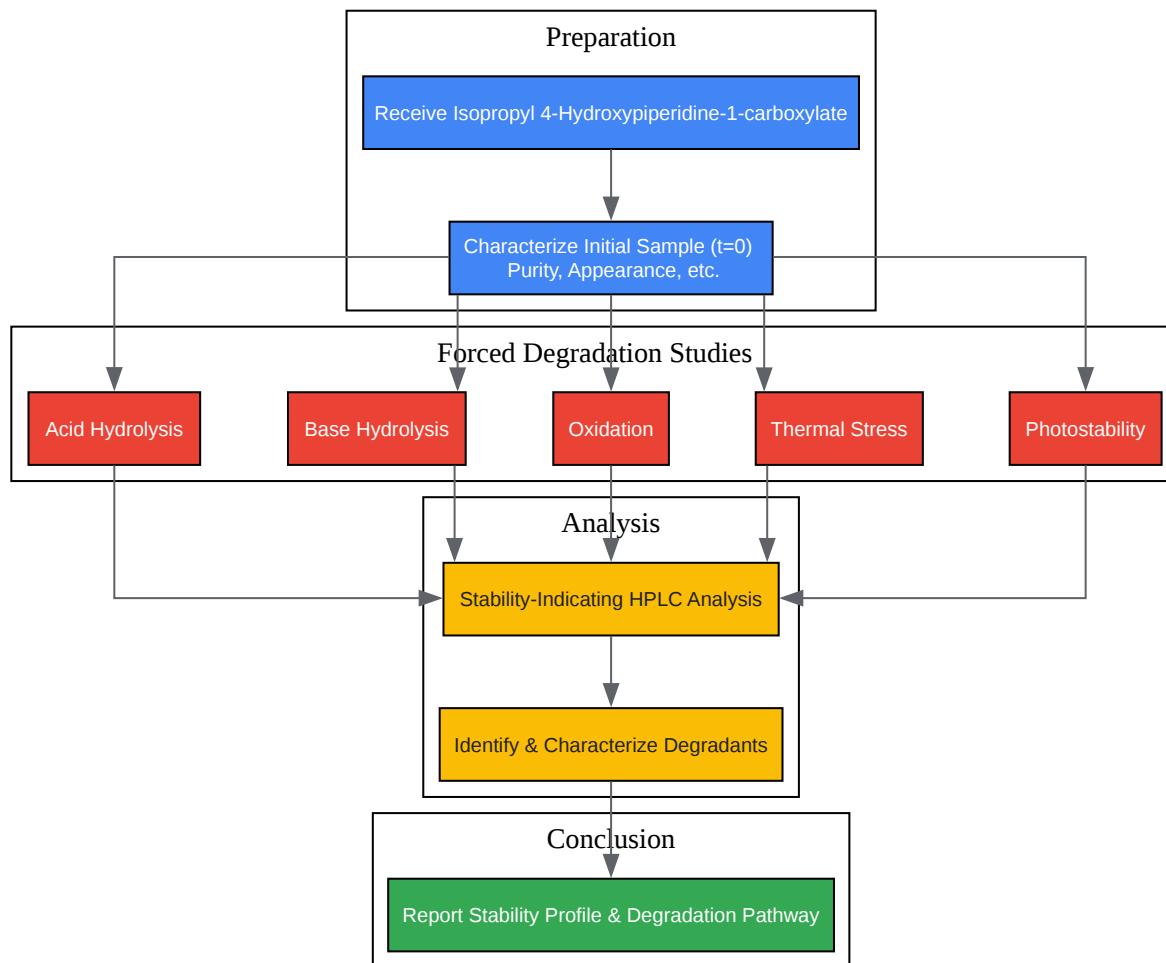
Example HPLC Method Parameters

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	0.1% Phosphoric acid in Water
Mobile Phase B	Acetonitrile
Gradient	Time (min)
Flow Rate	1.0 mL/min
Column Temp.	30°C
Detection	UV at 210 nm
Injection Vol.	10 µL
Diluent	Acetonitrile/Water (50:50, v/v)

Visualizations

Logical Workflow for Stability Testing

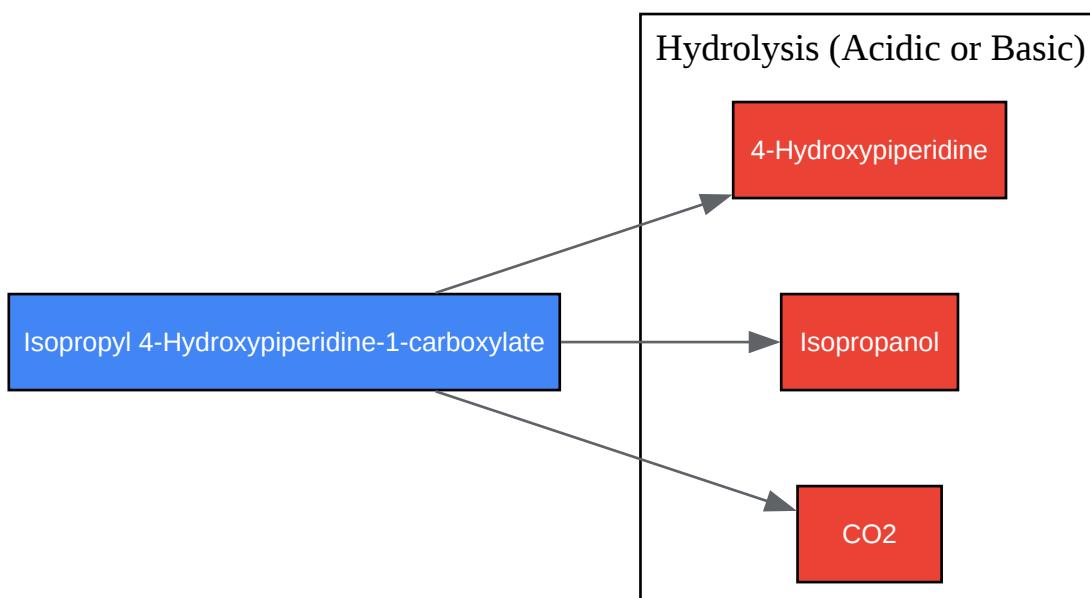
The following diagram illustrates the logical workflow for conducting stability testing on **Isopropyl 4-Hydroxypiperidine-1-carboxylate**.

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Caption: A logical workflow for the stability assessment of **Isopropyl 4-Hydroxypiperidine-1-carboxylate**.

Potential Degradation Pathways

The diagram below illustrates the potential primary degradation pathways for **Isopropyl 4-Hydroxypiperidine-1-carboxylate** under hydrolytic conditions.



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Caption: Potential hydrolytic degradation pathways of **Isopropyl 4-Hydroxypiperidine-1-carboxylate**.

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